

An In-depth Technical Guide to the Physical Properties of 2,5-Dibromohydroquinone

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Compound of Interest

Compound Name: 2,5-Dibromohydroquinone

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical properties of **2,5-Dibromohydroquinone** (CAS No: 14753-51-6). The information is curated for researchers, scientists, and professionals in drug development who require precise data for their work. This document presents quantitative data in a structured format, outlines relevant experimental protocols, and includes a visual workflow for property determination.

Core Physical and Chemical Properties

2,5-Dibromohydroquinone is a brominated aromatic organic compound.^[1] It presents as a solid, ranging in color from white to a light yellow or orange powder or crystalline form.^[2] Its chemical structure consists of a hydroquinone ring substituted with two bromine atoms at the 2 and 5 positions. The presence of these bromine atoms significantly influences the compound's reactivity, making it a useful reagent in organic synthesis, particularly in electrophilic substitution reactions.^[1]

Data Presentation: Quantitative Physical Properties

The following table summarizes the key quantitative physical and chemical properties of **2,5-Dibromohydroquinone**.

Property	Value	Source(s)
Molecular Formula	C ₆ H ₄ Br ₂ O ₂	[1][3][4]
Molecular Weight	267.90 g/mol	[3][4][5]
Melting Point	191-194 °C	[5]
191.0-195.0 °C	[2]	
Assay (Purity)	>98.0% (GC)(T)	[2]
97%	[5]	
InChI	InChI=1S/C6H4Br2O2/c7-3-1-5(9)4(8)2-6(3)10/h1-2,9-10H	[1]
InChIKey	VALXCIRMSIFPFN-UHFFFAOYSA-N	
SMILES	Oc1cc(Br)c(O)cc1Br	

Solubility Profile

2,5-Dibromohydroquinone exhibits moderate solubility in organic solvents.[1] Conversely, its solubility in water is limited, a characteristic attributed to the hydrophobic nature of the brominated aromatic structure.[1]

Spectral Information

Various spectral data for **2,5-Dibromohydroquinone** are available, which are crucial for its identification and structural elucidation:

- ¹³C NMR: Spectra are available for analysis.[3][6]
- ATR-IR: Attenuated Total Reflectance Infrared spectra have been recorded.[3][6]
- Mass Spectrometry (GC-MS): Gas Chromatography-Mass Spectrometry data is also available.[3][6]

Experimental Protocols

Detailed experimental protocols for determining the physical properties of organic compounds like **2,5-Dibromohydroquinone** are fundamental for ensuring data accuracy and reproducibility. Below are generalized methodologies for key experiments.

Melting Point Determination

The melting point of a solid organic compound is a critical indicator of its purity and is determined as the temperature range over which the solid transitions to a liquid.^[7]

Methodology:

- **Sample Preparation:** A small, finely powdered sample of **2,5-Dibromohydroquinone** is packed into a capillary tube.
- **Apparatus:** A melting point apparatus, such as a Vernier melt station or a similar calibrated instrument, is used.^[7]
- **Heating:** The capillary tube is placed in the heating block of the apparatus. The temperature is raised at a steady, slow rate.
- **Observation:** The sample is observed through a magnifying lens. The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range. The temperature at which the entire sample becomes a clear liquid is recorded as the end of the melting range.
- **Purity Indication:** A sharp melting range (typically 1-2°C) indicates a high degree of purity, while a broad melting range suggests the presence of impurities.

Solubility Determination

Solubility is a measure of the maximum amount of a solute that can dissolve in a given amount of solvent at a specific temperature.

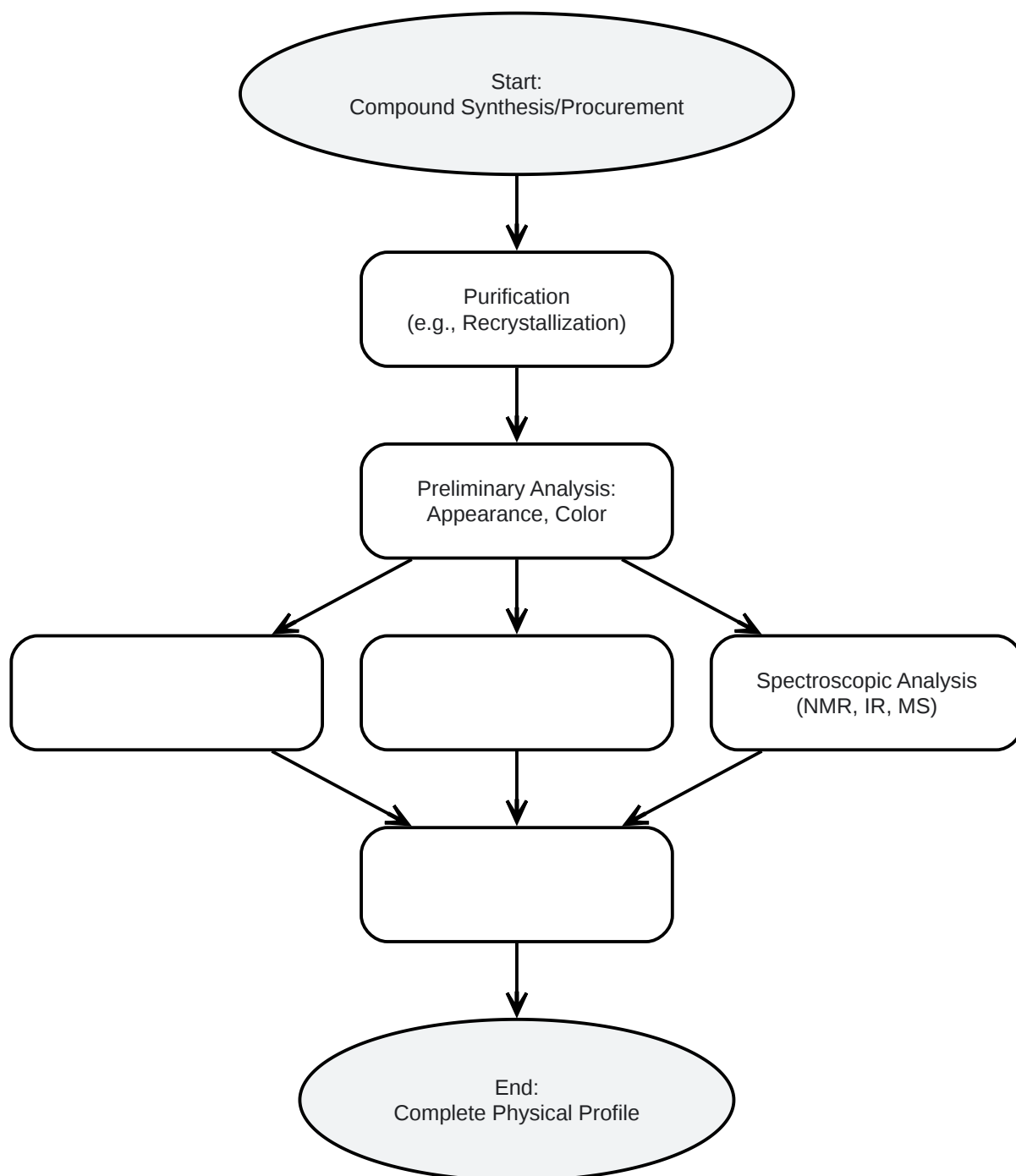
Methodology:

- **Solvent Selection:** A range of organic solvents (e.g., acetone, ethyl acetate, methanol) and water are chosen for the test.^[8]

- **Sample Preparation:** A known mass of **2,5-Dibromohydroquinone** is added to a measured volume of the selected solvent in a test tube or vial.
- **Equilibration:** The mixture is agitated (e.g., using a vortex mixer or magnetic stirrer) and maintained at a constant temperature to ensure equilibrium is reached.
- **Observation:** The mixture is visually inspected for the presence of undissolved solid. If the solid dissolves completely, more solute is added incrementally until saturation is reached (i.e., solid material remains undissolved).
- **Quantification (Gravimetric Method):** For quantitative analysis, a saturated solution is prepared and allowed to equilibrate. A known volume of the clear supernatant is carefully removed, and the solvent is evaporated. The mass of the remaining solid is measured to calculate the solubility in terms of g/100 mL or mol/L.^[8]

Visualization of Experimental Workflow

The following diagram illustrates a logical workflow for the physical characterization of a chemical compound like **2,5-Dibromohydroquinone**.



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Caption: Workflow for Physical Property Characterization.

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